

Personal protective equipment for handling

GSK2981278

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Compound of Interest

Compound Name: GSK2981278

Cat. No.: B607816

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Essential Safety and Handling Guide for GSK2981278

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **GSK2981278**, a potent and selective ROR γ inverse agonist. The following procedures are designed to ensure the safety of laboratory personnel and to maintain the integrity of the compound.

Immediate Safety Precautions

GSK2981278 should be considered a hazardous substance. All personnel must adhere to the following precautions:

- Avoid Contact: Do not ingest, inhale, or allow contact with eyes, skin, or clothing.
- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.
- Hygiene: Wash hands and any exposed skin thoroughly after handling.

Personal Protective Equipment (PPE)

The following table outlines the recommended personal protective equipment for handling **GSK2981278** in various laboratory settings.

Operation	PPE Requirement
Weighing and Aliquoting (Solid Form)	Chemical-resistant gloves (e.g., nitrile), lab coat, safety glasses with side shields or goggles.
Solution Preparation and Handling	Chemical-resistant gloves, lab coat, safety glasses with side shields or goggles.
In-vivo Dosing and Animal Handling	Double gloving, disposable gown, safety glasses or face shield.

Operational Plans

Storage and Stability

Proper storage is essential to maintain the stability and efficacy of **GSK2981278**.

Form	Storage Temperature	Stability
Crystalline Solid	-20°C	≥ 4 years
Stock Solution in DMSO	-80°C	2 years
-20°C	1 year	

Aqueous solutions are not recommended for storage for more than one day.

Solution Preparation

GSK2981278 is soluble in several organic solvents. The following table provides solubility data.

Solvent	Solubility
Dimethylformamide (DMF)	~30 mg/mL
Ethanol	~15 mg/mL
Dimethyl Sulfoxide (DMSO)	~5 mg/mL

For aqueous buffers, it is recommended to first dissolve **GSK2981278** in DMF and then dilute with the aqueous buffer of choice.

Disposal Plan

All waste materials containing **GSK2981278** must be treated as hazardous chemical waste.

Waste Segregation and Collection

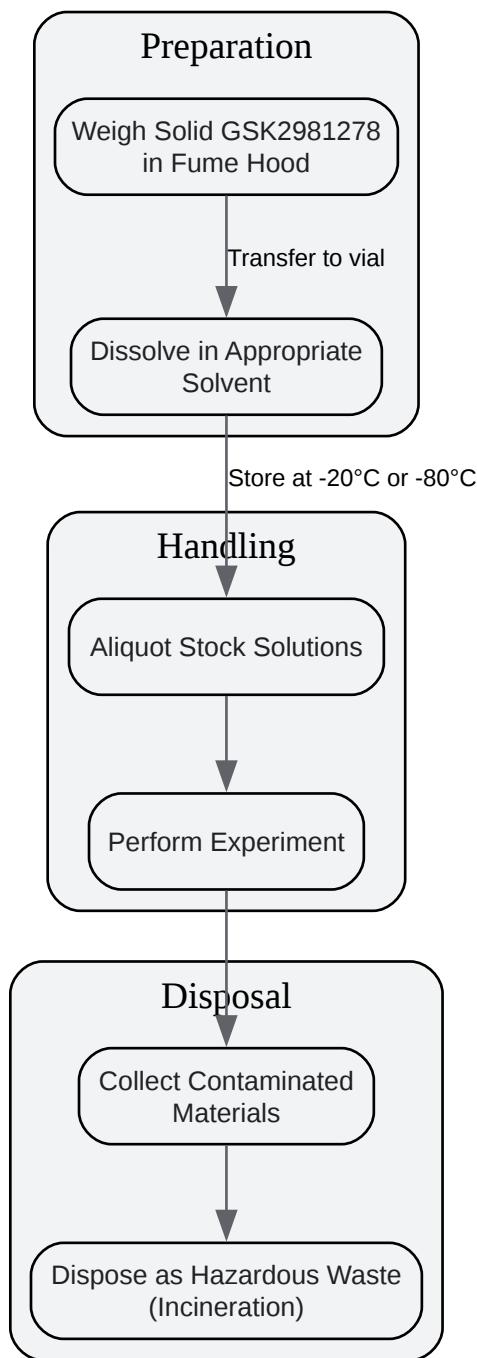
- Solid Waste: Collect unused solid **GSK2981278**, contaminated lab supplies (e.g., weigh boats, pipette tips), and empty containers in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Collect all solutions containing **GSK2981278** in a sealed, labeled hazardous waste container. Do not dispose of down the drain.
- Sharps: Any needles or syringes used for handling **GSK2981278** should be disposed of in a designated sharps container for hazardous waste.

Disposal Method

All **GSK2981278** waste must be disposed of through a licensed hazardous waste disposal service. The primary recommended method of disposal is incineration.

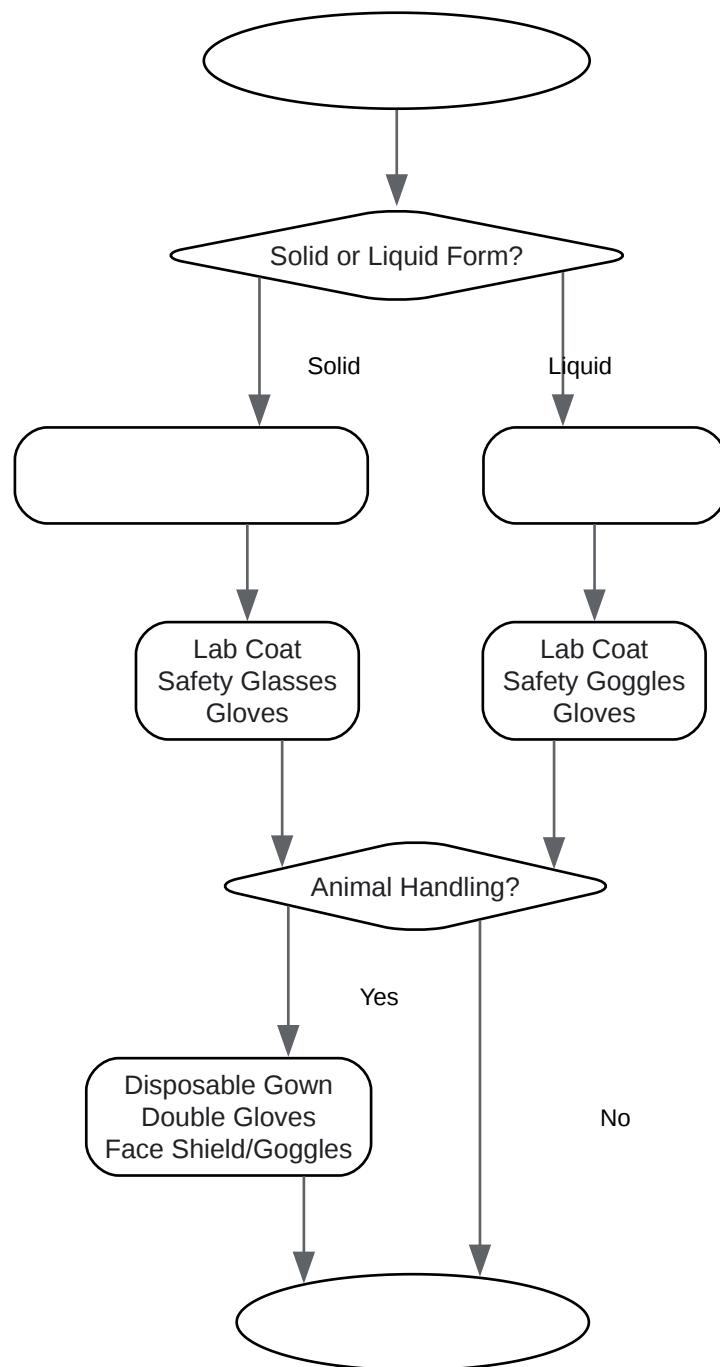
Experimental Workflows

The following diagrams illustrate the recommended workflows for handling **GSK2981278**.



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Caption: General workflow for the safe handling and disposal of **GSK2981278**.

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Caption: Decision tree for selecting appropriate PPE when handling **GSK2981278**.

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